

An In-depth Technical Guide to p-Tolylacetic Acid: Structure, Nomenclature, and Synthesis

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Compound of Interest

Compound Name: *p*-Tolylacetic acid

Cat. No.: B051852

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Introduction

p-Tolylacetic acid, also known as 4-methylphenylacetic acid, is an aromatic carboxylic acid that serves as a crucial building block in the synthesis of a wide range of organic compounds. Its structural features, comprising a para-substituted toluene ring attached to an acetic acid moiety, make it a versatile intermediate in the pharmaceutical and agrochemical industries. This technical guide provides a comprehensive overview of its structure, nomenclature, physicochemical properties, and detailed experimental protocols for its synthesis.

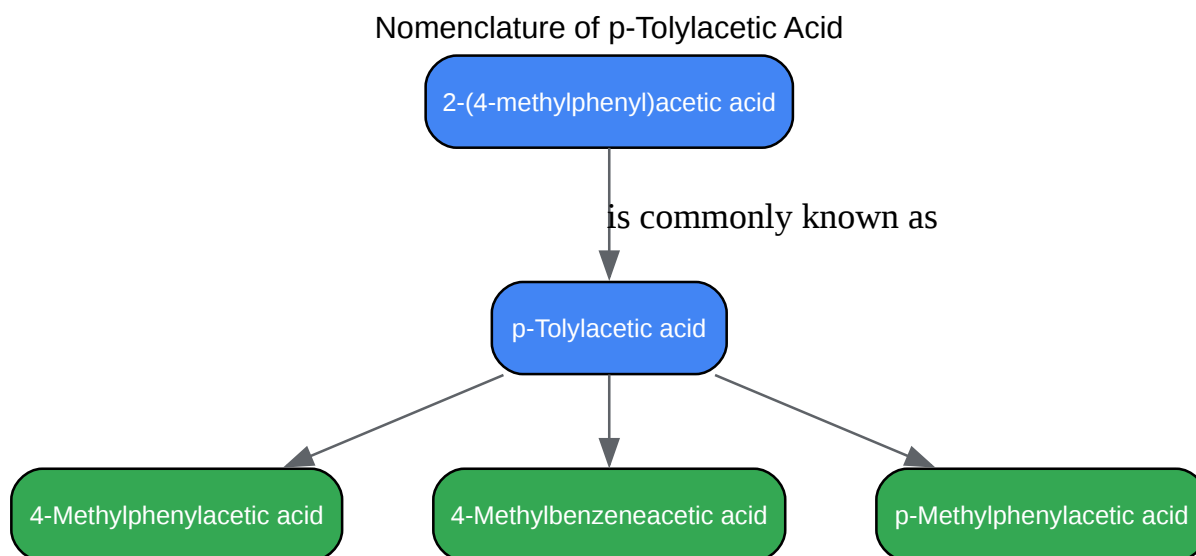
Structure and Nomenclature

The structural formula of **p-Tolylacetic acid** consists of a phenyl group substituted with a methyl group at the para (position 4) and an acetic acid group. This arrangement gives rise to its systematic and common names.

Chemical Structure Diagram

Caption: Skeletal structure of **p-Tolylacetic acid**.

Nomenclature Hierarchy



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Caption: Relationship between IUPAC and common names.

The systematic IUPAC name for this compound is 2-(4-methylphenyl)acetic acid.[1] However, it is more commonly referred to as **p-Tolylacetic acid** or 4-methylphenylacetic acid.[2][3] A comprehensive list of its synonyms is provided in the data table below.

Physicochemical and Identification Data

A summary of the key quantitative and identification parameters for **p-Tolylacetic acid** is presented in the following tables for easy reference and comparison.

Property	Value	Reference(s)
Molecular Formula	C ₉ H ₁₀ O ₂	[1][3]
Molecular Weight	150.17 g/mol	[1][4]
Melting Point	88-92 °C	[5]
Boiling Point	265-267 °C	[5]
Appearance	White to off-white crystalline powder	[6]
Solubility	Soluble in methanol	

Identifier	Value	Reference(s)
CAS Number	622-47-9	[1][2][3]
PubChem CID	248474	[1][3]
InChI Key	GXXXUZIRGXYDFP-UHFFFAOYSA-N	[1][5]
SMILES	<chem>CC1=CC=C(C=C1)CC(=O)O</chem>	[1]

Synonyms

(4-Methylphenyl)acetic Acid[7]

2-(p-Tolyl)acetic acid[1]

2-p-Tolylacetic acid[7]

4-Methylbenzeneacetic acid[4][7]

4-Tolylacetic acid[4][7]

p-Methylphenylacetic acid[4][7]

Acetic acid, (p-tolyl)-[6]

Benzeneacetic acid, 4-methyl-[1][8]

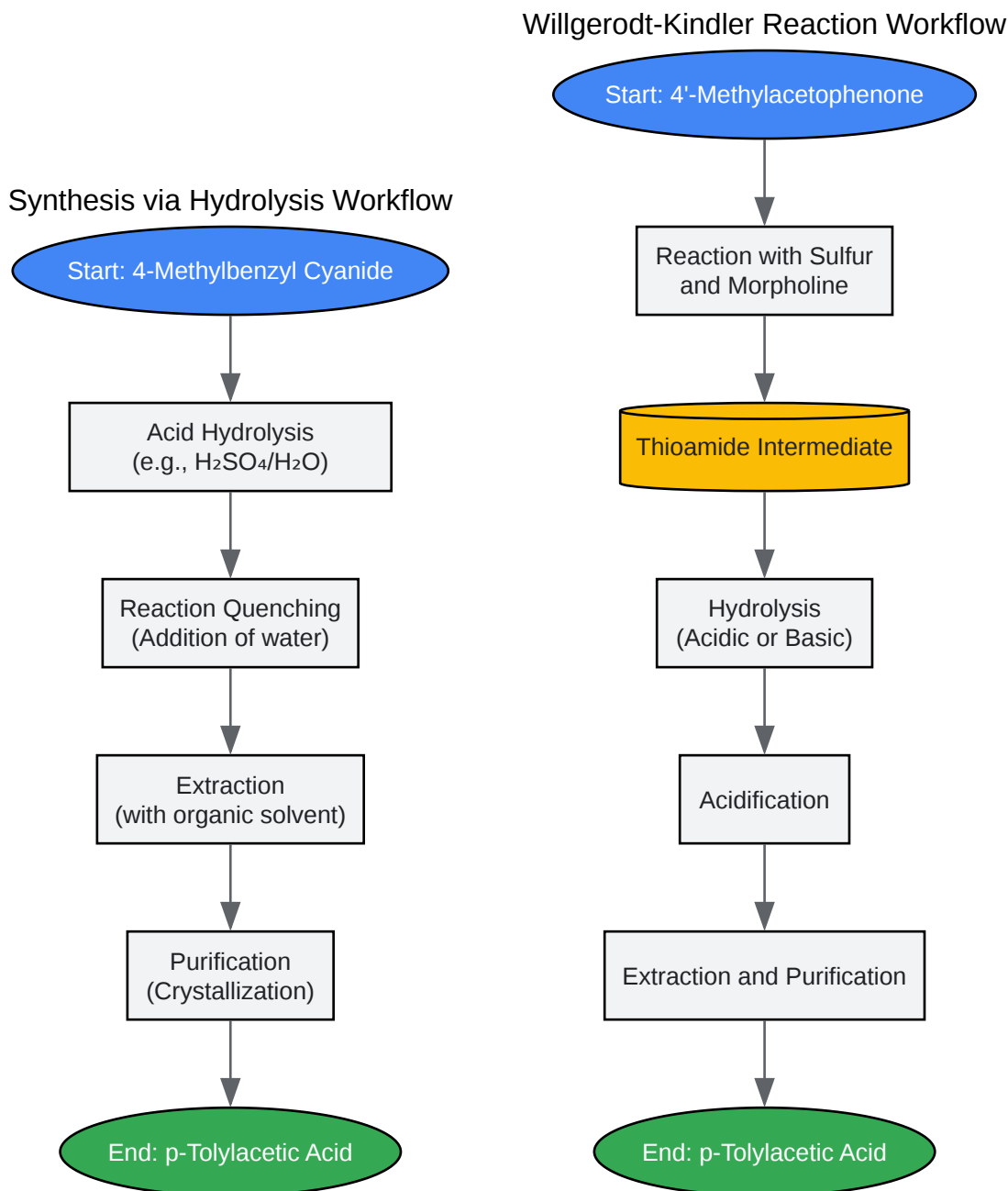
Experimental Protocols

The synthesis of **p-Tolylacetic acid** can be achieved through various methods. Below are detailed protocols for two common synthetic routes.

Hydrolysis of 4-Methylbenzyl Cyanide

This method involves the conversion of 4-methylbenzyl cyanide (also known as p-tolylacetonitrile) to **p-Tolylacetic acid** via acid-catalyzed hydrolysis.

Workflow Diagram:



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